

# Technical Guide: Physicochemical Properties of N-Boc-Pyrrole

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## Compound of Interest

Compound Name: *N*-Boc-pyrrole

Cat. No.: B154501

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This technical guide provides an in-depth overview of the key physicochemical properties of **N-Boc-pyrrole** (tert-butyl 1H-pyrrole-1-carboxylate), a critical intermediate in modern organic synthesis and pharmaceutical development. This document details its boiling point and density, outlines standard experimental protocols for their determination, and presents a visual workflow for its synthesis.

## Core Physicochemical Data

**N-Boc-pyrrole** is typically a colorless to pale yellow liquid at room temperature.<sup>[1]</sup> Its stability and reactivity, conferred by the tert-butoxycarbonyl (Boc) protecting group, make it an ideal building block for the synthesis of complex nitrogen-containing heterocycles.<sup>[2][3]</sup>

## Quantitative Data Summary

The following table summarizes the key physical properties of **N-Boc-pyrrole**.

Property	Value	Conditions
Boiling Point	91-92 °C	at 20 mmHg[1][4][5][6][7][8]
Density	1.0 g/mL	at 25 °C[5][6][7][8][9]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>2</sub>	-[1][4][5]
Molecular Weight	167.21 g/mol	-[1][5][7]
CAS Number	5176-27-2	-[1][4][5]

## Experimental Protocols

Accurate determination of the boiling point and density is crucial for reaction monitoring, purification, and quality control. Below are standard, detailed methodologies for these measurements.

### Determination of Boiling Point (Micro-Scale Capillary Method)

This method is suitable for small sample volumes and provides an accurate boiling point at a given pressure.[10]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., MelTemp)
- Thermometer
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Sample of **N-Boc-pyrrole** (~0.5 mL)
- Rubber band or wire for attachment

Procedure:

- Add approximately 0.5 mL of **N-Boc-pyrrole** to the small test tube.
- Place the capillary tube into the test tube with its open end down.
- Attach the test tube to the thermometer using a small rubber band, ensuring the sample is aligned with the thermometer bulb.
- Insert the assembly into the Thiele tube containing heat-transfer fluid (e.g., mineral oil), ensuring the sample is below the fluid level.
- Heat the side arm of the Thiele tube gently and gradually.
- Observe the capillary tube. As the temperature rises, air will slowly exit the capillary.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.<sup>[7]</sup>
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.<sup>[10]</sup> Record this temperature.
- Note the atmospheric pressure at the time of measurement, as boiling point is pressure-dependent.

## Determination of Density (Gravimetric Method)

This protocol determines density by precisely measuring the mass of a known volume of the liquid.<sup>[11][12]</sup>

Apparatus:

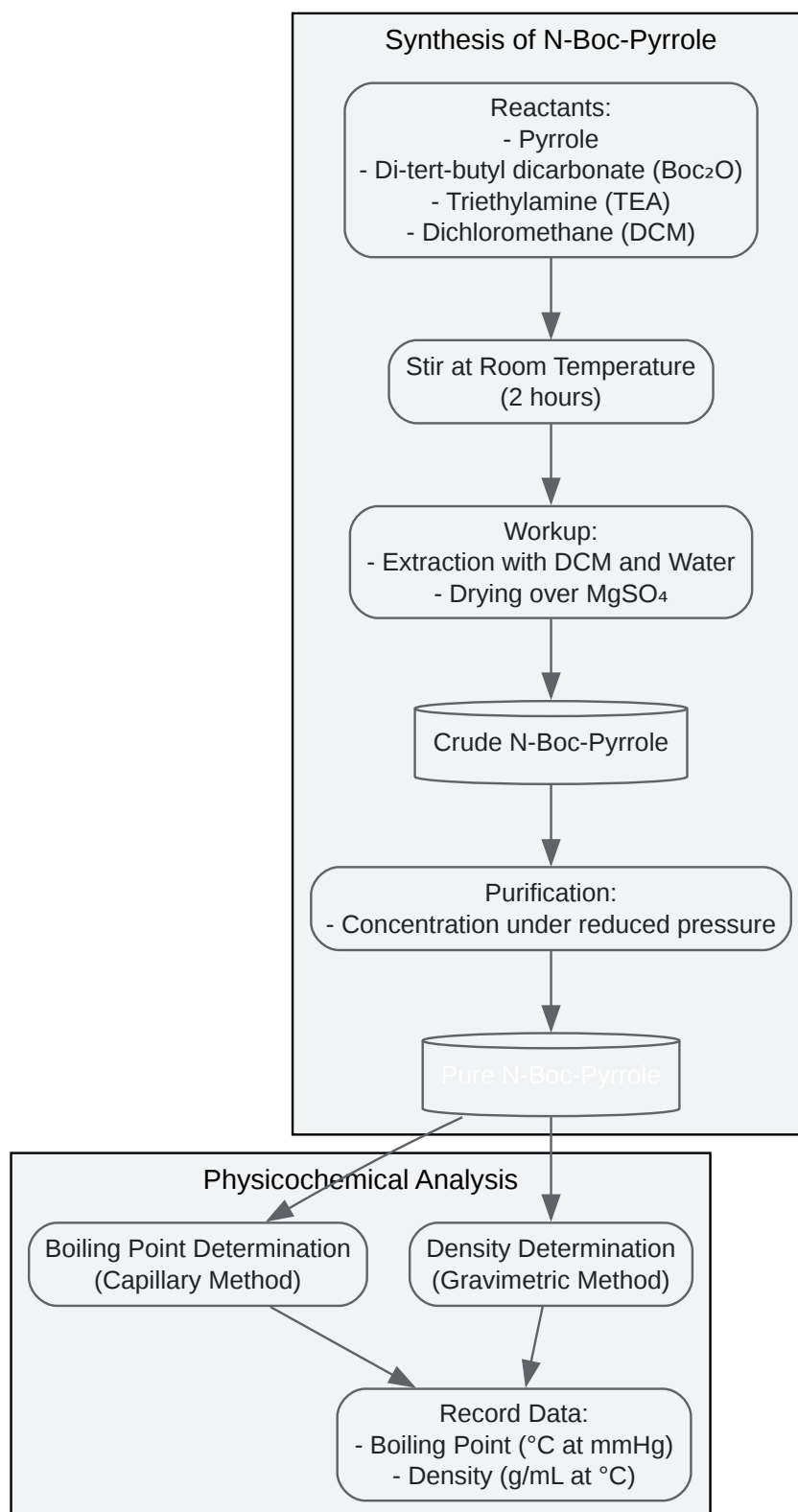
- Pycnometer (a glass flask of a specific, known volume) or a calibrated graduated cylinder
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Sample of **N-Boc-pyrrole**

#### Procedure:

- Ensure the pycnometer or graduated cylinder is clean and completely dry.
- Measure and record the mass of the empty container using the analytical balance.[\[12\]](#)
- Carefully fill the container with **N-Boc-pyrrole** up to its calibrated volume mark. Ensure there are no air bubbles.[\[11\]](#)
- Measure and record the mass of the container filled with the liquid.[\[13\]](#)
- Measure and record the temperature of the liquid, as density is temperature-dependent.
- Calculate the mass of the liquid by subtracting the mass of the empty container from the mass of the filled container.
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$  The result should be reported in g/mL.

## Synthesis and Analysis Workflow

**N-Boc-pyrrole** is a crucial intermediate in pharmaceutical development, often used in the synthesis of novel drugs.[\[2\]](#) Its preparation and subsequent physical property analysis is a common workflow in synthetic chemistry labs.



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Caption: Workflow for the synthesis and physical analysis of **N-Boc-pyrrole**.

The diagram above illustrates a standard laboratory workflow, beginning with the synthesis of **N-Boc-pyrrole** from common starting materials.[8] Following purification, the workflow proceeds to the critical analysis of its physical properties, boiling point, and density, using the methods detailed in this guide. This ensures the identity and purity of the compound before its use in further synthetic applications.

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